

Personal protective equipment for handling 4-Chloro-3-hydroxybutyronitrile

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Compound of Interest

Compound Name: 4-Chloro-3-hydroxybutyronitrile

Cat. No.: B093200

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Essential Safety and Handling Guide for 4-Chloro-3-hydroxybutyronitrile

This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and logistical plans for the handling and disposal of **4-Chloro-3-hydroxybutyronitrile**. The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

4-Chloro-3-hydroxybutyronitrile is a hazardous chemical that poses significant health risks. [1][2][3] It is classified as toxic if swallowed, inhaled, or in contact with skin. [1][2] It is also known to cause serious eye irritation, skin irritation, and may lead to an allergic skin reaction or respiratory irritation. [1] Adherence to stringent safety protocols is mandatory.

Table 1: GHS Hazard Summary for **4-Chloro-3-hydroxybutyronitrile**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	H301: Toxic if swallowed	Danger	
Acute Toxicity, Dermal	H311: Toxic in contact with skin	Danger	
Acute Toxicity, Inhalation	H331: Toxic if inhaled	Danger	
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	
Skin Sensitization	H317: May cause an allergic skin reaction	Warning	
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning	

Source: Aggregated GHS information from multiple suppliers.[\[1\]](#)

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical to minimize exposure. This includes using engineering controls, such as a chemical fume hood, in conjunction with the following personal protective equipment.

Table 2: Required Personal Protective Equipment (PPE)

PPE Category	Item Specification	Standard / Best Practice
Hand Protection	Chemical-resistant gloves (Nitrile)	Nitrile gloves are recommended for their resistance to a wide range of chemicals, including acids and solvents.[4][5][6] Always inspect gloves for tears or punctures before use.[7] Change gloves immediately upon contamination.
Eye & Face Protection	Chemical splash goggles	Must meet ANSI Z87.1 (US) or EN166 (EU) standards.[8][9]
Face shield	Required when there is a significant risk of splashing or highly exothermic reactions.[8] To be worn over safety goggles.	
Body Protection	Flame-resistant laboratory coat	A Nomex® or equivalent lab coat should be worn and fully buttoned to cover as much skin as possible.[8]
Full-length pants and closed-toe shoes	Pants and shoes must cover the entire leg and foot. Avoid synthetic fabrics like polyester. [8]	
Respiratory Protection	NIOSH-approved respirator	Required if work cannot be conducted within a certified chemical fume hood.[8] A respirator with an organic vapor (Type A) filter or a more protective ABEK filter (EN14387) is recommended. [9] In high-concentration scenarios, a self-contained

breathing apparatus (SCBA)
may be necessary.[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Before handling, ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[9]
- All work with **4-Chloro-3-hydroxybutyronitrile** must be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[9][10]
- Assemble all necessary equipment and reagents within the fume hood before introducing the chemical.

2. Donning PPE:

- Put on all required PPE as specified in Table 2 before entering the designated work area.

3. Handling the Chemical:

- Carefully uncap the container, avoiding any splashes.
- Use appropriate lab equipment (e.g., pipettes, spatulas) to transfer the chemical.
- Keep the container tightly closed when not in use.
- Avoid actions that could generate aerosols or vapors.[10]
- Do not eat, drink, or smoke during the procedure.

4. Post-Handling:

- Upon completion of work, securely seal the primary container and any waste containers.
- Decontaminate the work surface within the fume hood.
- Carefully remove PPE, starting with gloves, and dispose of them in the designated hazardous waste stream.
- Wash hands and any exposed skin thoroughly with soap and water.[9]

Emergency and Disposal Plans

First Aid Measures

Immediate action is required in case of exposure.

Table 3: Emergency First Aid Procedures

Exposure Route	First Aid Action
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2] [10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15-20 minutes. Seek immediate medical attention. [2] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [10]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [10]

Spill and Disposal Plan

Spill Response:

- Evacuate personnel from the immediate area and ensure adequate ventilation.
- Wearing full PPE, stop the leak if it is safe to do so.[\[2\]](#)[\[3\]](#)
- Contain the spill using an inert absorbent material such as sand, silica gel, or dry earth.[\[2\]](#)[\[3\]](#)
[\[9\]](#) Do not use combustible materials like sawdust.
- Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste disposal.[\[9\]](#)
- Do not allow the spilled material to enter drains or waterways.[\[11\]](#)

Waste Disposal:

- All waste contaminated with **4-Chloro-3-hydroxybutyronitrile**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous waste.
- Dispose of contents and containers at an approved waste disposal facility.
- It is imperative to consult and adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[11\]](#)

Procedural Workflow Diagram

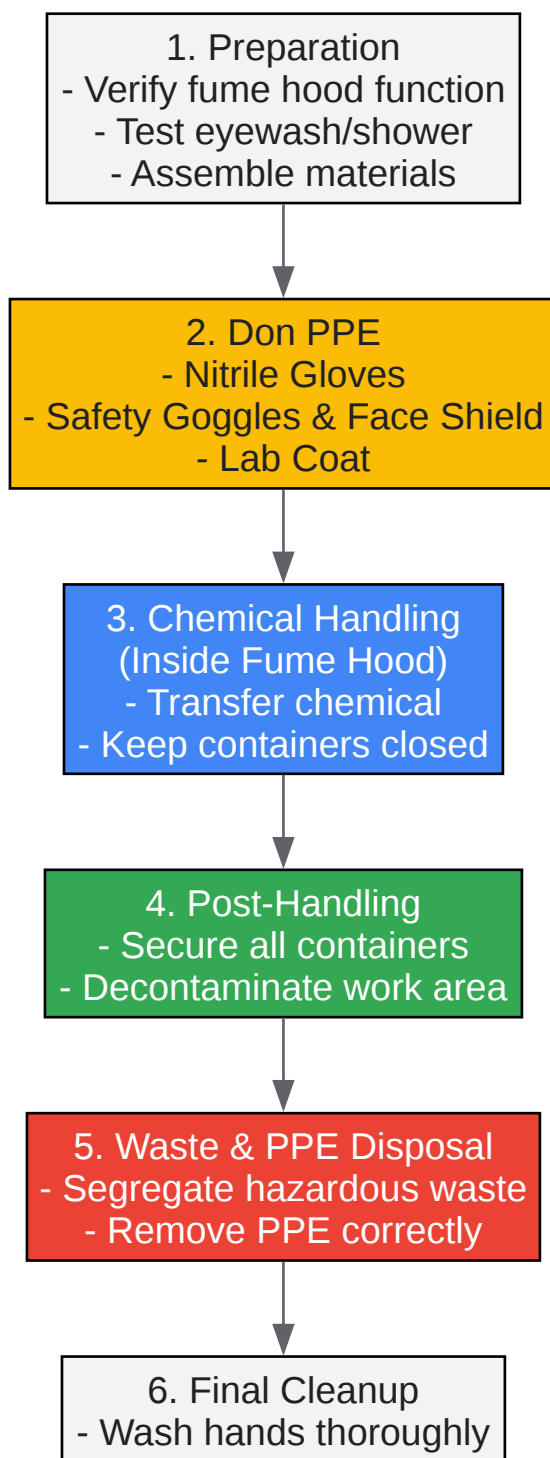


Diagram 1: Safe Handling and Disposal Workflow

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Diagram 1: Safe Handling and Disposal Workflow

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References

- 1. Butanenitrile, 4-chloro-3-hydroxy- | C₄H₆ClNO | CID 92736 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (S)-4-Chloro-3-hydroxybutyronitrile(127913-44-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. (R)-4-Chloro-3-hydroxybutyronitrile(84367-31-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 5. business.medtecs.com [business.medtecs.com]
- 6. PPE Nitrile Acid-Resistant Gloves for Lab Safety [flinnsci.ca]
- 7. armbrustusa.com [armbrustusa.com]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. fishersci.com [fishersci.com]
- 10. Page loading... [guidechem.com]
- 11. fishersci.com [fishersci.com]
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